

Unveiling the Multifaceted Mechanisms of Lasiodonin: A Comparative Guide

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Compound of Interest

Compound Name: *Lasiodonin*

Cat. No.: *B15591994*

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For Researchers, Scientists, and Drug Development Professionals

Lasiodonin, a natural diterpenoid compound isolated from the plant *Isodon rubescens*, has garnered significant attention in oncological research for its potent anti-tumor activities. This guide provides a comprehensive cross-validation of **Lasiodonin**'s mechanisms of action, comparing its efficacy with other established anticancer agents and presenting detailed experimental data to support these findings. Through an objective analysis of its effects on apoptosis, cell cycle progression, and induction of oxidative stress, this document serves as a valuable resource for researchers investigating novel cancer therapeutics.

Comparative Efficacy of Lasiodonin

Lasiodonin has demonstrated significant cytotoxic effects across a broad spectrum of cancer cell lines. The following table summarizes its half-maximal inhibitory concentration (IC₅₀) values in comparison to other well-known chemotherapeutic agents, highlighting its potential as a potent anticancer compound.

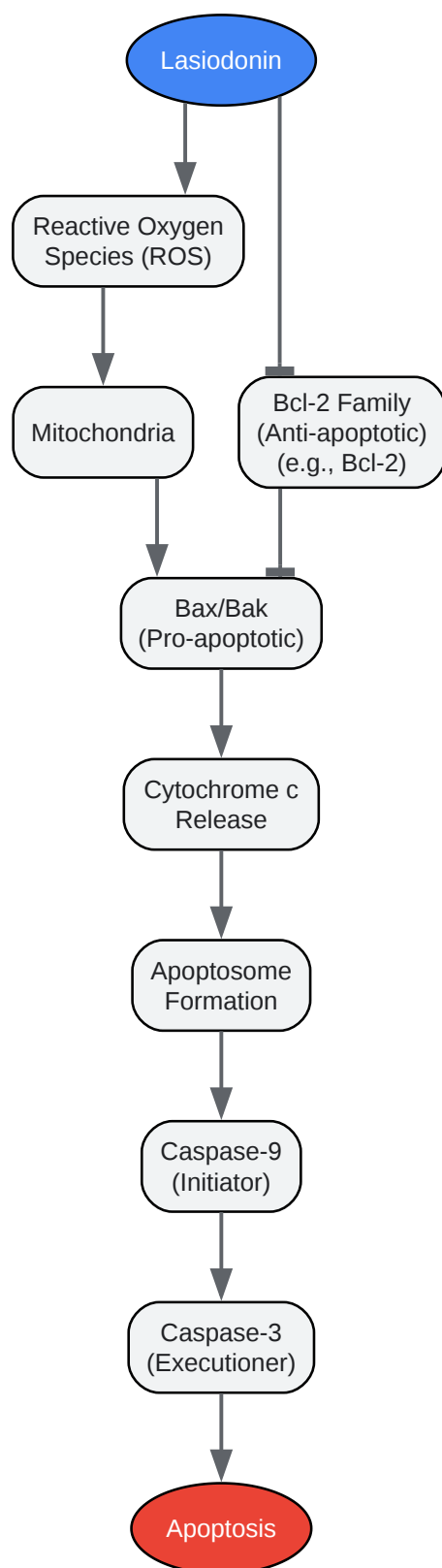
Cell Line	Cancer Type	Lasiodonin (Oridonin) IC50 (μM)	Comparative Agent	Comparative Agent IC50 (μM)
TE-8	Esophageal Squamous Cell Carcinoma	3.00 ± 0.46 (72h) [1]	Gemcitabine	5.71 ± 1.07 (72h) [1]
TE-2	Esophageal Squamous Cell Carcinoma	6.86 ± 0.83 (72h) [1]	Gemcitabine	5.96 ± 1.11 (72h) [1]
AGS	Gastric Cancer	5.995 ± 0.741 (24h)[2]	-	-
HGC27	Gastric Cancer	14.61 ± 0.600 (24h)[2]	-	-
MGC803	Gastric Cancer	15.45 ± 0.59 (24h)[2]	-	-
HepG2	Hepatocellular Carcinoma	8.12	Compound 20 (Oridonin analog)	1.36[3]
PLC/PRF/5	Hepatocellular Carcinoma	7.41	Compound 20 (Oridonin analog)	0.78[3]
HCC1806	Triple-Negative Breast Cancer	-	Derivative 56 (Oridonin analog)	120-fold more potent than Oridonin[3]
BGC-7901, SW-480, HL-60, BEL-7402, A549, B16	Various Cancer Types	-	1-O- and 14-O- derivatives	More effective than Oridonin[4]

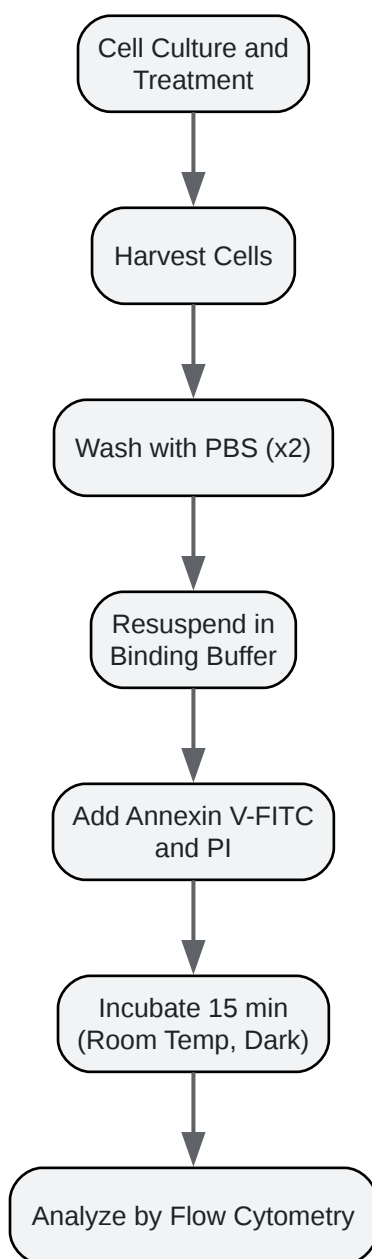
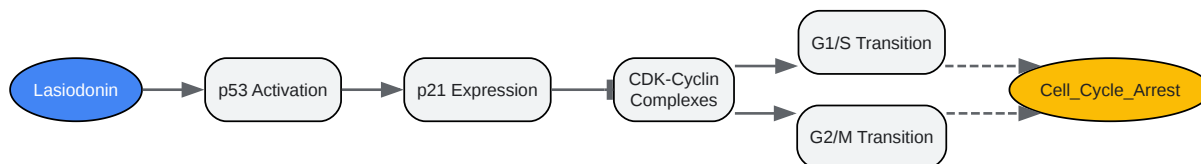
Core Mechanisms of Action

Lasiodonin exerts its anticancer effects through a multi-pronged approach, primarily by inducing apoptosis and cell cycle arrest, and promoting the generation of reactive oxygen species (ROS).

Induction of Apoptosis

Lasiodonin is a potent inducer of apoptosis, or programmed cell death, in cancer cells. This is a critical mechanism for eliminating malignant cells without inducing an inflammatory response. The process involves the activation of a cascade of caspases, a family of cysteine proteases that dismantle the cell. Key protein families, such as the Bcl-2 family, regulate this process. **Lasiodonin** has been shown to modulate the expression of these proteins, promoting a pro-apoptotic state.





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